

Application Notes: Synthesis and Functionalization of Poly(dodecadiene) for Biomedical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,11-Dodecadiene

Cat. No.: B1329416

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Introduction

Functionalized polymers are essential platforms in modern drug development, serving as advanced drug delivery systems, tissue engineering scaffolds, and diagnostic agents.[1][2] Their tailored properties allow for enhanced drug solubility, controlled release, and targeted delivery to specific tissues, thereby increasing therapeutic efficacy and reducing side effects.[3][4] Acyclic Diene Metathesis (ADMET) polymerization is a powerful step-growth condensation technique for synthesizing well-defined unsaturated polymers from α,ω -dienes.[5][6] This method is distinguished by its tolerance to a wide variety of functional groups and its ability to produce polymers with controlled architectures.[7]

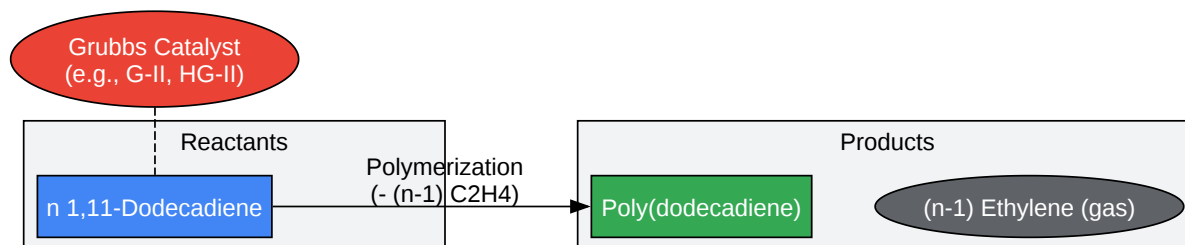
1,11-dodecadiene is an attractive monomer for creating a hydrocarbon backbone that can be systematically functionalized. The resulting polymer, poly(dodecadiene), contains regularly spaced double bonds that serve as reactive handles for post-polymerization modification. Thiol-ene "click" chemistry is an exceptionally efficient and versatile reaction for modifying these unsaturated backbones.[8][9] This photo-initiated reaction proceeds rapidly under mild conditions, allowing for the introduction of diverse functional groups with high yields.[10]

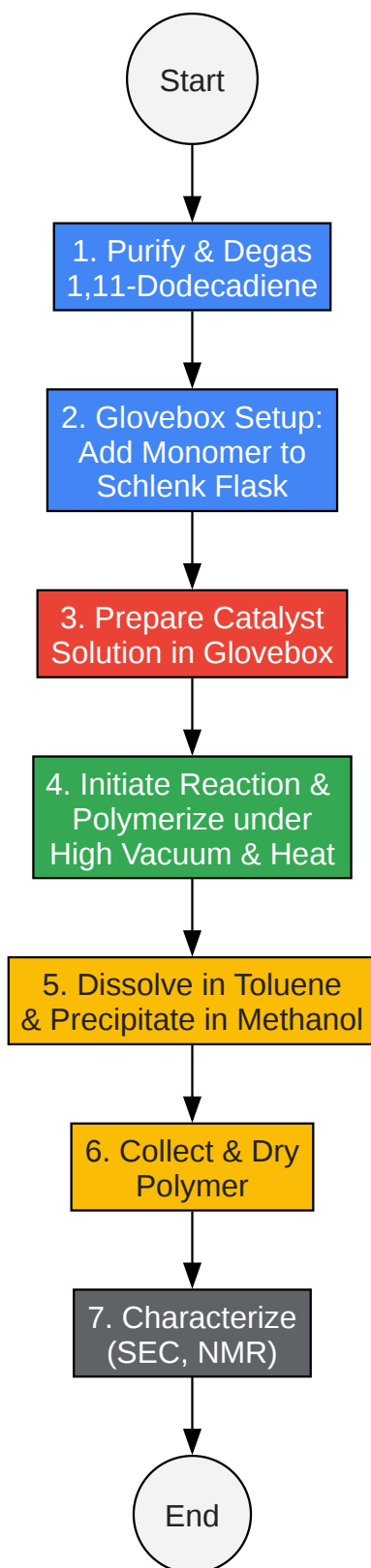
These application notes provide detailed protocols for the synthesis of poly(dodecadiene) from **1,11-dodecadiene** via ADMET polymerization and its subsequent functionalization using thiol-ene chemistry, creating a versatile platform for researchers in materials science and drug development.

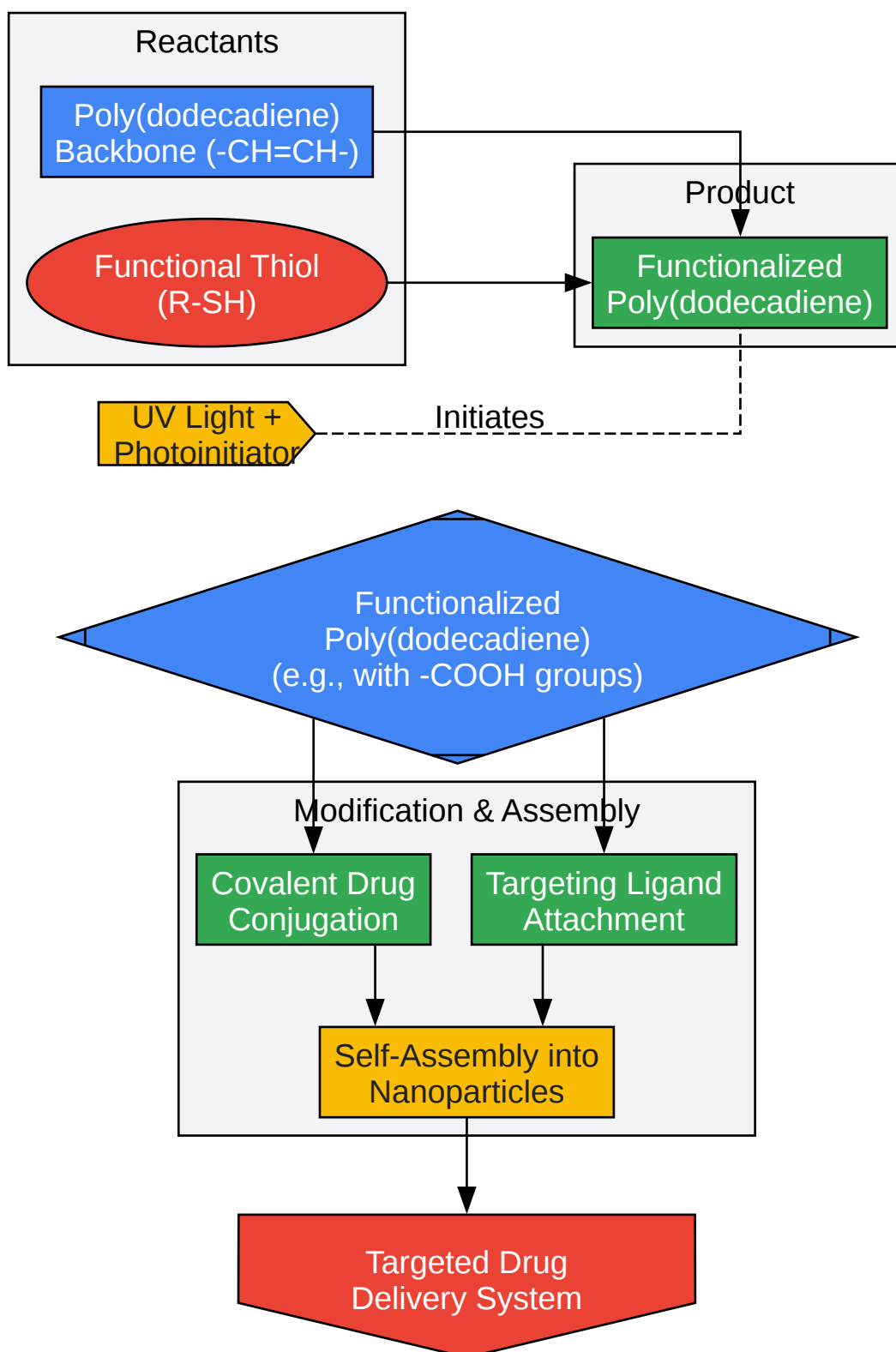
Part 1: Synthesis of Unsaturated Poly(dodecadiene) via ADMET Polymerization

Principle of the Reaction

ADMET is a step-growth polymerization driven by the removal of a volatile small molecule, typically ethylene, from the metathesis reaction of an α,ω -diene.^{[5][6]} The reaction is catalyzed by a metal alkylidene complex, such as a Grubbs-type ruthenium catalyst.^[11] The catalyst reacts with the terminal double bonds of the diene monomer. Through a series of [2+2] cycloaddition and cycloreversion steps, ethylene gas is liberated, and a new internal double bond is formed, leading to polymer chain growth.^[5] The continuous removal of ethylene from the reaction system under vacuum is crucial to drive the equilibrium towards the formation of a high molecular weight polymer.^[12]







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- To cite this document: BenchChem. [Application Notes: Synthesis and Functionalization of Poly(dodecadiene) for Biomedical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329416#synthesis-of-functionalized-polymers-from-1-11-dodecadiene]

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